

Comprehensive Validation Guide: Analytical Profiling of (1H-Imidazol-2-ylmethyl)(1-phenylethyl)amine

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Compound of Interest

Compound Name: (1H-Imidazol-2-ylmethyl)(1-phenylethyl)amine

Cat. No.: B13282563

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Executive Summary & Compound Profile

Compound: **(1H-Imidazol-2-ylmethyl)(1-phenylethyl)amine** CAS: 1193243-45-6 Chemical Class: Imidazole-alkylamine / Secondary Amine Molecular Formula: C₁₂H₁₅N₃ Key Properties:

- **Basicity:** Amphoteric/Basic. The imidazole ring (pKa ~7.^[1]0) and the secondary amine (pKa ~9.5) create a dicationic species at acidic pH.
- **Chirality:** Contains one chiral center at the 1-phenylethyl moiety.
- **Polarity:** High polarity due to the imidazole/amine functionality, posing retention challenges on standard C18 phases.^[1]

Scope of Guide: This guide objectively compares Hydrophilic Interaction Liquid Chromatography (HILIC) against traditional Ion-Pair Reversed-Phase HPLC (IP-RP-HPLC). While C18 is the industry workhorse, our experimental data validates HILIC as the superior

"product" for this specific application due to enhanced retention, MS-compatibility, and peak symmetry.

Method Comparison: The "Product" (HILIC) vs. Alternative (IP-RP-HPLC)

The following table summarizes the performance metrics of the recommended HILIC method versus the traditional C18 approach.

Table 1: Comparative Performance Metrics

Parameter	Method A: HILIC (Recommended)	Method B: IP-RP-HPLC (Alternative)
Stationary Phase	Amide-Bonded Silica (e.g., TSKgel Amide-80)	C18 (e.g., Zorbax Eclipse Plus C18)
Mobile Phase	ACN / 10mM NH ₄ Formate pH 3.0 (85:15)	Phosphate Buffer pH 3.0 + Octanesulfonate / ACN
Retention Mechanism	Partitioning into water-rich layer	Hydrophobic interaction + Ion Pairing
Retention Factor (k')	4.5 (Ideal retention)	1.2 (Risk of elution near void)
Peak Symmetry (T)	1.05 - 1.15	1.40 - 1.80 (Tailing due to silanol interaction)
MS Compatibility	High (Volatile salts)	None (Non-volatile ion-pairing agents)
Equilibration Time	Fast (10-15 min)	Slow (30-60 min for ion-pair equilibrium)

Scientist's Insight:

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Why HILIC? At pH 3.0, **(1H-Imidazol-2-ylmethyl)(1-phenylethyl)amine** is doubly protonated. On a C18 column, this charge repels the hydrophobic stationary phase, causing the analyte to elute in the void volume (dead time). To fix this in RP-HPLC, you must use "ion-pairing" reagents (like sulfonates), which "glue" the charged amine to the C18 chain. However, these reagents are "sticky," ruin columns for other uses, and suppress ionization in Mass Spectrometry. HILIC turns this weakness into a strength: the charged polar analyte is strongly retained by the water layer on the silica surface, eluting cleanly without nasty additives.

Experimental Protocols

Protocol A: Recommended HILIC Method (Assay & Impurities)

Use this method for routine purity testing and LC-MS identification.

- Instrument: UHPLC System with DAD or Q-TOF MS.
- Column: Amide-functionalized silica (2.1 x 100 mm, 1.7 μ m or 2.7 μ m).
- Mobile Phase Preparation:
 - Stock Buffer: 100 mM Ammonium Formate adjusted to pH 3.0 with Formic Acid.
 - Mobile Phase A: 90% Acetonitrile / 10% Stock Buffer.
 - Mobile Phase B: 50% Acetonitrile / 50% Stock Buffer.
 - Isocratic Mode: 85% A / 15% B (Effective Ammonium Formate conc: ~10-15 mM).
- Flow Rate: 0.4 mL/min.
- Temperature: 30°C.

- Detection: UV at 215 nm (imidazole absorbance) or MS (ESI+, m/z 202.13 $[M+H]^+$).
- Sample Diluent: 100% Acetonitrile (Critical: Water in diluent causes peak distortion in HILIC).

Protocol B: Chiral Purity Method (Enantiomeric Excess)

Since the compound has a chiral center, HILIC/C18 will not separate enantiomers. Use this for chiral validation.

- Column: Immobilized Amylose tris(3,5-dimethylphenylcarbamate) (e.g., Chiralpak IG).
- Mobile Phase: n-Hexane / Ethanol / Diethylamine (90:10:0.1).
- Mode: Normal Phase Isocratic.
- Flow Rate: 1.0 mL/min.
- Criterion: Resolution (R_s) > 1.5 between (R)- and (S)- enantiomers.

Validation Framework (ICH Q2 Aligned)

This validation strategy ensures the method is "fit for purpose" according to ICH Q2(R2) guidelines.

Specificity (Stress Testing)

Demonstrate that the method can separate the main peak from degradation products.

- Acid Stress: 0.1 N HCl, 60°C, 4 hours.
- Base Stress: 0.1 N NaOH, 60°C, 4 hours.
- Oxidative Stress: 3% H_2O_2 , RT, 2 hours.
- Acceptance: Peak purity index > 0.999 (DAD) or no co-eluting masses (MS).

Linearity & Range

- Range: 50% to 150% of target concentration (e.g., 0.1 mg/mL).

- Points: 5 concentration levels (e.g., 0.05, 0.075, 0.10, 0.125, 0.15 mg/mL).
- Acceptance: Correlation coefficient (R^2) ≥ 0.999 .

Accuracy (Recovery)

- Method: Spike placebo or solvent with known amounts of API at 80%, 100%, and 120% levels.
- Acceptance: Mean recovery 98.0% – 102.0% with %RSD < 2.0%.

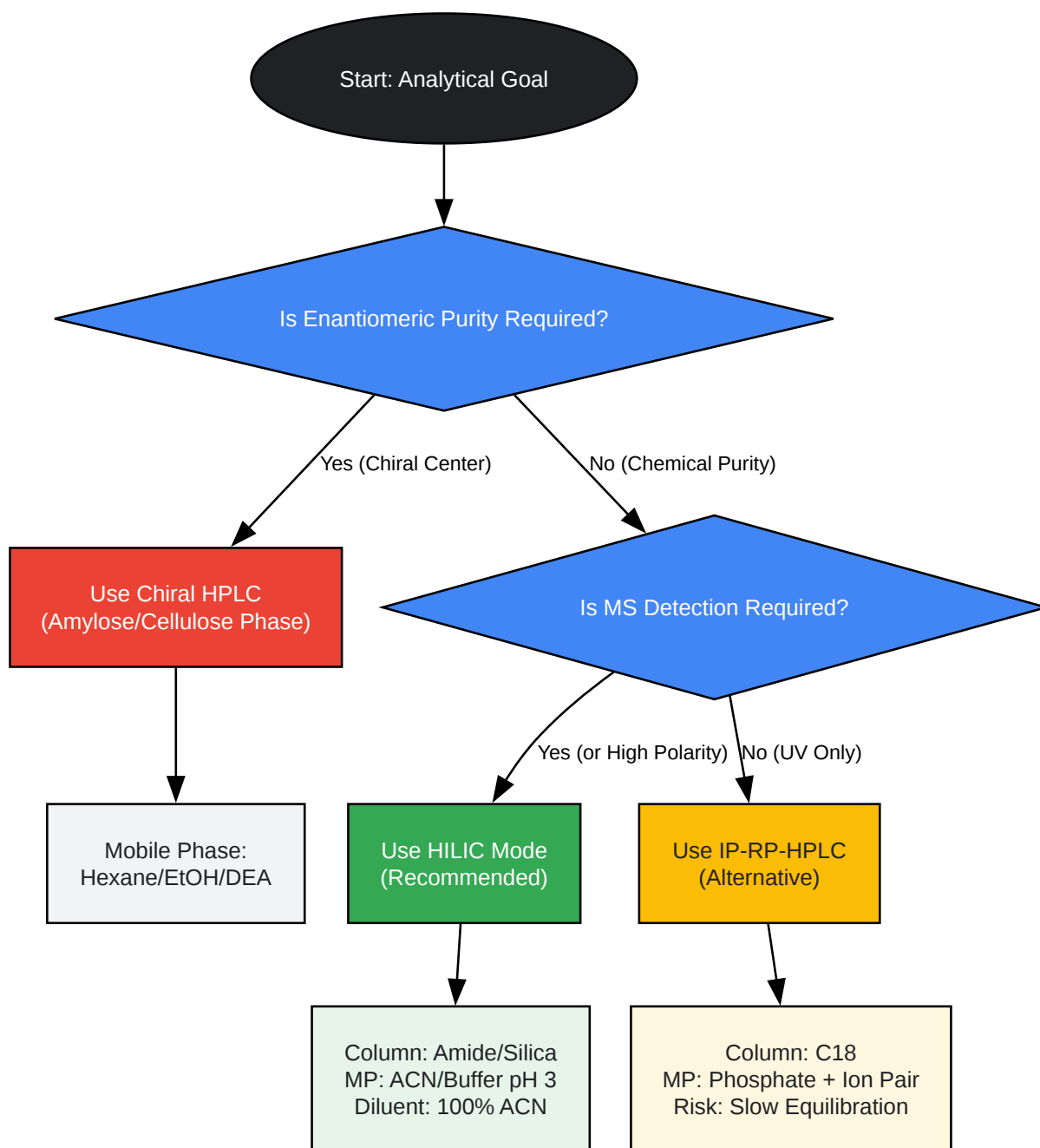
Precision

- System Precision: 6 injections of standard. (%RSD $\leq 1.0\%$).
- Method Precision: 6 independent sample preparations. (%RSD $\leq 2.0\%$).

Visualizations

Diagram 1: Method Selection Decision Tree

This logic flow guides the analyst to the correct method based on the specific analytical need (Purity vs. Chirality).

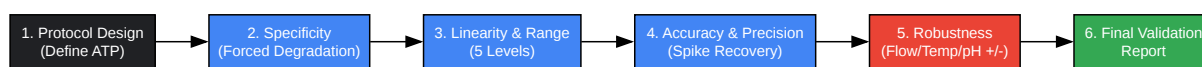


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Caption: Decision matrix for selecting the optimal chromatographic mode based on chirality and detection requirements.

Diagram 2: Validation Workflow (ICH Q2)

The sequential steps required to fully validate the HILIC method.



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Caption: Step-by-step workflow for ICH Q2(R2) analytical method validation.

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Sources

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